

Isodecanol: A Comprehensive Technical Guide to CAS Number and Regulatory Information

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Compound of Interest

Compound Name: *isodecanol*

Cat. No.: *B1221508*

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Introduction

Isodecanol is a branched-chain fatty alcohol consisting of a ten-carbon backbone. It is a complex mixture of isomers, with the specific composition varying depending on the manufacturing process. This versatile compound serves as a key intermediate in the synthesis of plasticizers, surfactants, and lubricants. Its properties also lend it to applications as a solvent and antifoaming agent. This technical guide provides an in-depth overview of the Chemical Abstracts Service (CAS) number, regulatory landscape, and key toxicological and physicochemical properties of **isodecanol**, presented for the scientific community.

Chemical Identification and Physical Properties

The primary CAS number for the isomeric mixture of **isodecanol** is 25339-17-7.^{[1][2]} This identifier encompasses a variety of branched-chain decyl alcohols. Specific isomers, such as 8-methyl-1-nonanol, are also associated with this CAS number.^[1] Other isomers have their own unique CAS numbers, for instance, 2-methyl-1-nonanol is identified by CAS number 40589-14-8.

The physical and chemical properties of **isodecanol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ O	[1][3]
Molecular Weight	158.28 g/mol	[3]
Appearance	Colorless, viscous liquid	[1]
Odor	Mild alcoholic	[1]
Boiling Point	215-225 °C	[3]
Melting Point	-60 °C	[3]
Flash Point	95 °C	[3]
Density	0.838 g/mL at 20 °C	[3]
Water Solubility	Low	[4]
LogP (Octanol/Water Partition Coefficient)	~3.7	[3]

Regulatory Information

Isodecanol is subject to various chemical regulations globally. A summary of its status under key regulatory frameworks is provided below.

Regulation	Status/Classification	Details	Reference
REACH (EU)	Registered	Isodecanol is registered under REACH, with ECHA classifying it as causing skin irritation and being harmful to aquatic life with long-lasting effects.	[5]
TSCA (US)	Active	Isodecanol is listed on the Toxic Substances Control Act (TSCA) Inventory, indicating it is approved for commerce in the United States.	[6]
GHS Classification	Warning	Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects).	[2] [6]

There are currently no specific Permissible Exposure Limits (PELs) from OSHA, Recommended Exposure Limits (RELs) from NIOSH, or Threshold Limit Values (TLVs) from ACGIH established for **isodecanol**.[\[3\]](#)

Toxicological and Ecotoxicological Data

The toxicological profile of **isodecanol** has been evaluated through various studies. The following table summarizes key toxicity data.

Test	Species	Route	Endpoint	Value	Reference
Acute Oral Toxicity	Rat	Oral	LD50	>2648 - 6400 mg/kg	[1][7][8]
Acute Dermal Toxicity	Rabbit	Dermal	LD50	3150 - 3560 mg/kg	[6][8]
Skin Irritation	Rabbit	Dermal	-	Irritant	[2]
Eye Irritation	Rabbit	Ocular	-	Serious Irritant	[2]
Aquatic Toxicity	Brine Shrimp	-	LC50 (24h)	3.4 mg/L	[6]
Aquatic Toxicity	Harpacticoid Copepod	-	LC50 (96h)	1.3 mg/L	[6]

Isodecanol is considered to have a high potential for bioconcentration in aquatic organisms based on its BCF; however, it is also readily biodegradable.[1]

Experimental Protocols

The determination of the physicochemical and toxicological properties of **isodecanol** generally follows standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Physicochemical Properties

- Partition Coefficient (n-octanol/water): This is a key parameter for assessing the environmental fate of a substance. It can be determined using the OECD Guideline 107 (Shake Flask Method), OECD Guideline 117 (HPLC Method), or OECD Guideline 123 (Slow-Stirring Method).[8][9][10][11][12] The choice of method depends on the expected log Pow value.[8]

Toxicological Testing

A tiered approach is often employed for toxicological assessment to minimize animal testing.

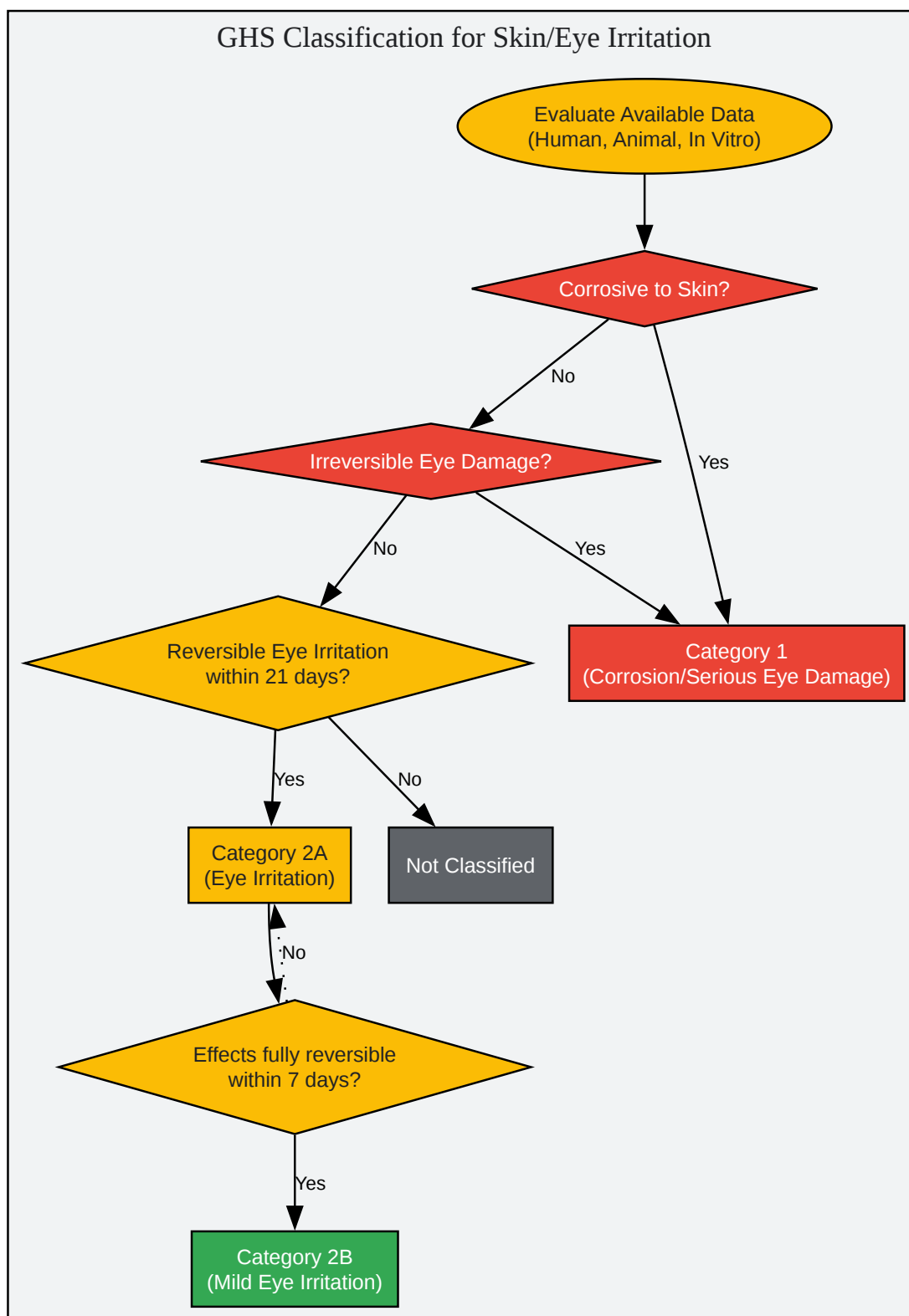
- **Acute Oral Toxicity:** The acute oral lethal dose (LD50) is typically determined following OECD Guideline 420 (Fixed Dose Procedure), OECD Guideline 423 (Acute Toxic Class Method), or OECD Guideline 425 (Up-and-Down Procedure). These methods involve administering a single dose of the substance to animals (usually rats) and observing them for a defined period (typically 14 days) for signs of toxicity and mortality.[\[13\]](#)
- **Dermal Irritation/Corrosion:** The potential for skin irritation is assessed using OECD Guideline 404.[\[5\]](#)[\[14\]](#) This test involves applying the substance to the skin of a test animal (usually a rabbit) and observing for erythema and edema over a period of time.[\[5\]](#) A tiered, weight-of-the-evidence approach, including in vitro data, is recommended to reduce animal use.[\[14\]](#)
- **Eye Irritation/Corrosion:** OECD Guideline 405 is the standard method for assessing eye irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#) A single dose of the substance is applied to the eye of an animal (typically a rabbit), and the cornea, iris, and conjunctiva are examined for lesions at specific intervals.[\[2\]](#) The use of analgesics and anesthetics is recommended to minimize animal distress.[\[2\]](#)
- **Skin Sensitization:** The potential to cause skin sensitization (allergic contact dermatitis) is evaluated using methods such as the OECD Guideline 406 (Guinea Pig Maximisation Test) or OECD Guideline 429 (Local Lymph Node Assay).[\[1\]](#)[\[15\]](#)

Ecotoxicological Testing

- **Ready Biodegradability:** The biodegradability of **isodecanol** is assessed using one of the six methods described in OECD Guideline 301.[\[16\]](#)[\[17\]](#)[\[18\]](#) These tests measure the removal of dissolved organic carbon, CO₂ production, or oxygen uptake over a 28-day period.[\[18\]](#) To be classified as "readily biodegradable," a substance must meet specific degradation percentages within a 10-day window.[\[17\]](#)

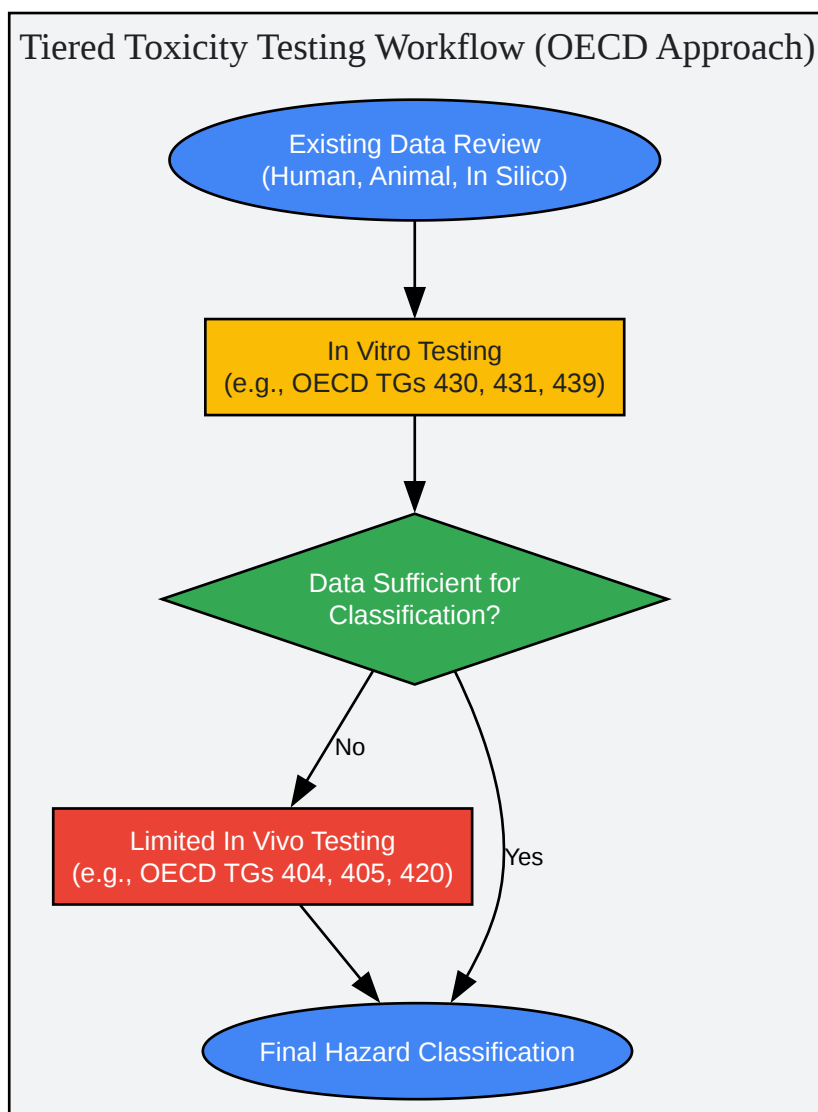
Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the regulatory assessment of **isodecanol**.



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Caption: Decision logic for GHS classification of skin and eye irritation.



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Caption: A generalized workflow for tiered toxicity testing.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. nucro-technics.com [nucro-technics.com]
- 4. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- 5. nucro-technics.com [nucro-technics.com]
- 6. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [[slideshare.net](https://www.slideshare.net)]
- 7. ecetoc.org [ecetoc.org]
- 8. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 9. Partition coefficient: slow stirring method according to OECD 123 - Analytice [analytice.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- 13. umwelt-online.de [umwelt-online.de]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. utu.fi [utu.fi]
- 16. OECD Guidelines Test No. 301 C & F – BPC Instruments [bpcinstruments.com]
- 17. contractlaboratory.com [contractlaboratory.com]
- 18. oecd.org [oecd.org]
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